

Chemical Properties of Tricyclamol Chloride

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Compound Focus: Tricyclamol Chloride

CAS No.: 3818-88-0

Cat. No.: S584187

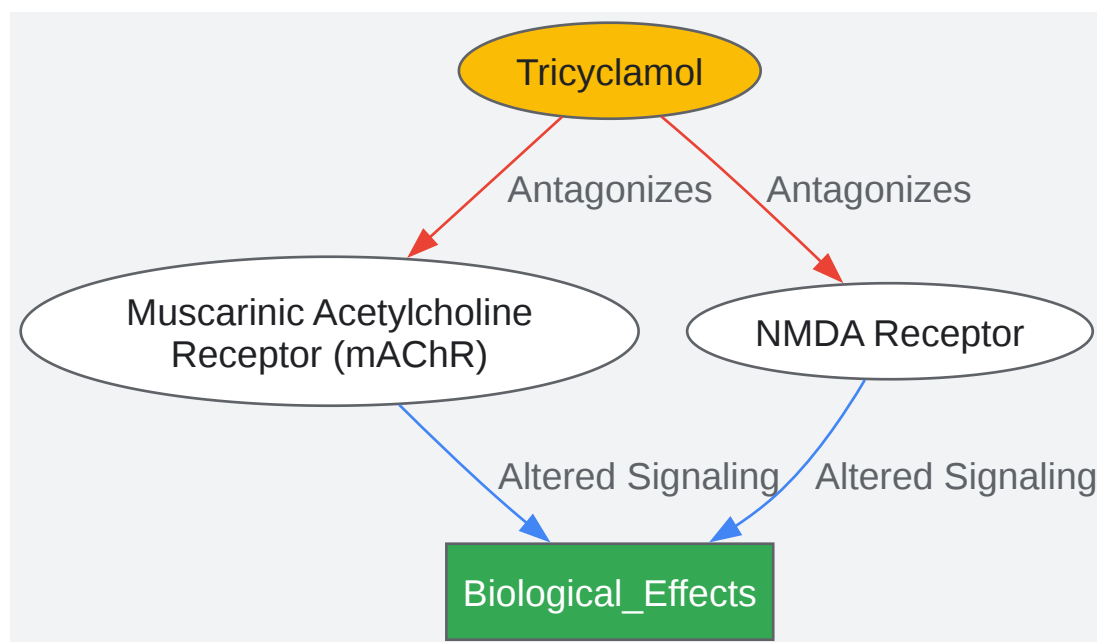
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The table below summarizes the basic chemical identification and property data available for **Tricyclamol Chloride** (also known as Procyclidine hydrochloride), which may be useful for initial experimental setup [1] [2].

Property	Value / Description
CAS Number	1508-76-5 [2]
Synonym	Procyclidine hydrochloride [2]
Molecular Formula	$C_{19}H_{30}ClNO$ [2]
Molecular Weight	323.90 g/mol [2]
Solubility (DMSO)	50 mg/mL (154.37 mM) [2]
Solubility (H ₂ O)	5.56 mg/mL (17.17 mM) [2]
Mechanism of Action	Muscarinic receptor antagonist; N-methyl-D-aspartate (NMDA) receptor antagonist [3]

Mechanism of Action

Based on the available information, here is a diagram illustrating the known molecular mechanisms of Tricyclamol (Procyclidine). This may help in understanding its biological interactions for pharmacological experiments [3].



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References

1. Tricyclamol Chloride | C₂₀H₃₂ClNO | CID 72169 - PubChem [pubchem.ncbi.nlm.nih.gov]
2. Tricyclamol hydrochloride; (±)-Procyclidine hydrochloride) [[medchemexpress.com](https://www.medchemexpress.com)]
3. Procyclidine (Tricyclamol) | Muscarinic Receptor Antagonist [[medchemexpress.com](https://www.medchemexpress.com)]

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